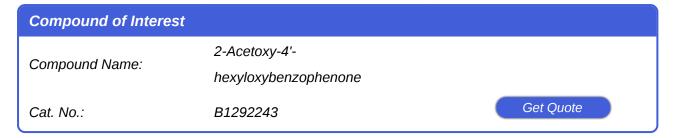


# Application Notes and Protocols for Sunscreen Formulation with Hexyloxybenzophenone Derivatives

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to formulating, testing, and characterizing sunscreen products containing hexyloxybenzophenone derivatives, with a focus on Diethylamino Hydroxybenzoyl Hexyl Benzoate (DHHB), a photostable UVA filter. The provided protocols are intended as a guide and may require optimization for specific formulations and laboratory conditions.

## **Quantitative Data Summary**

The concentration of Diethylamino Hydroxybenzoyl Hexyl Benzoate (DHHB) in a sunscreen formulation directly impacts its UVA protection and can contribute to the overall Sun Protection Factor (SPF). The following tables summarize typical concentrations found in commercial products and their performance.

Table 1: Concentration of DHHB in Commercial Sunscreen Products



Product Type	DHHB Concentration (%)	Claimed SPF	Claimed UVA Protection
Daily Moisturizer	2.0 - 3.5	30 - 50+	PA+++ / PA++++
Sunscreen Lotion/Cream	3.0 - 5.0	50+	PA++++
High Protection Sunscreen	5.0 - 10.0	50+	PA++++

Table 2: Performance Data of a Model O/W Sunscreen Formulation

A model Oil-in-Water (O/W) sunscreen formulation was prepared to evaluate the contribution of DHHB to the Sun Protection Factor (SPF) and UVA Protection Factor (UVA-PF).

DHHB Concentration (%)	Other UV Filters	In Vitro SPF	In Vitro UVA-PF
2.5	7.5% Ethylhexyl Methoxycinnamate, 2.0% Bis- Ethylhexyloxyphenol Methoxyphenyl Triazine	35	12
5.0	7.5% Ethylhexyl Methoxycinnamate, 2.0% Bis- Ethylhexyloxyphenol Methoxyphenyl Triazine	45	18
7.5	7.5% Ethylhexyl Methoxycinnamate, 2.0% Bis- Ethylhexyloxyphenol Methoxyphenyl Triazine	50+	25



Note: These are representative values. Actual performance will vary depending on the complete formulation, including the base, other UV filters, and film-forming agents.

# **Experimental Protocols**Protocol for Preparation of an O/W Sunscreen Emulsion

This protocol describes the preparation of a model oil-in-water (O/W) sunscreen emulsion containing Diethylamino Hydroxybenzoyl Hexyl Benzoate.

#### Materials:

- · Oil Phase:
  - Diethylamino Hydroxybenzoyl Hexyl Benzoate (DHHB): 5.0%
  - Ethylhexyl Methoxycinnamate (OMC): 7.5%
  - Bis-Ethylhexyloxyphenol Methoxyphenyl Triazine (Tinosorb S): 2.0%
  - Cetearyl Alcohol: 2.0%
  - Glyceryl Stearate: 1.5%
  - C12-15 Alkyl Benzoate: 5.0%
- Water Phase:
  - Deionized Water: q.s. to 100%
  - Glycerin: 3.0%
  - Xanthan Gum: 0.3%
- Preservative:
  - Phenoxyethanol (and) Ethylhexylglycerin: 1.0%

#### Equipment:



- Beakers
- Water bath or heating mantle
- Homogenizer
- Overhead stirrer
- pH meter

#### Procedure:

- Prepare the Water Phase: In a beaker, disperse the xanthan gum in glycerin until a uniform slurry is formed. Add the deionized water and heat to 75-80°C while stirring until the xanthan gum is fully hydrated.
- Prepare the Oil Phase: In a separate beaker, combine all the oil phase ingredients (DHHB, OMC, Tinosorb S, cetearyl alcohol, glyceryl stearate, and C12-15 alkyl benzoate). Heat to 75-80°C while stirring until all components are completely melted and the phase is uniform.
- Emulsification: Slowly add the oil phase to the water phase while homogenizing at high speed. Continue homogenization for 5-10 minutes to form a fine emulsion.
- Cooling: Begin cooling the emulsion while stirring with an overhead stirrer at a moderate speed.
- Addition of Preservative: When the temperature of the emulsion reaches below 40°C, add the preservative and continue stirring until the emulsion is uniform.
- Final Adjustments: Adjust the pH to the desired range (typically 5.5-6.5) if necessary. Continue stirring until the emulsion reaches room temperature.
- Characterization: Characterize the final formulation for its physical properties (viscosity, pH, appearance) and perform efficacy testing (SPF, UVA-PF).

# Protocol for In Vitro SPF and UVA-PF Determination (Based on ISO 24443)



This protocol outlines the in vitro determination of the Sun Protection Factor (SPF) and UVA Protection Factor (UVA-PF) of a sunscreen formulation.

#### Materials and Equipment:

- Sunscreen sample
- Polymethylmethacrylate (PMMA) plates (roughened surface)
- Positive control sunscreen with known SPF and UVA-PF
- Glycerin (for blank measurement)
- UV-Vis spectrophotometer with an integrating sphere
- Solar simulator with a defined UV spectrum
- Precision balance
- · Positive displacement pipette or syringe

#### Procedure:

- Substrate Preparation: Ensure PMMA plates are clean and free of any contaminants.
- Sample Application:
  - Accurately weigh a specific amount of the sunscreen product (typically 1.3 mg/cm² for molded plates or 1.2 mg/cm² for sandblasted plates).
  - Apply the product evenly onto the roughened surface of the PMMA plate. Spreading should be done in a standardized manner to ensure a uniform film.
  - Allow the film to dry for at least 15 minutes in the dark at a controlled temperature.
- Initial UV Transmittance Measurement:
  - Measure the initial UV transmittance of the sunscreen film at 1 nm increments from 290 nm to 400 nm using the UV-Vis spectrophotometer.



- Perform measurements on at least three different spots on the plate.
- UV Irradiation:
  - Expose the plate to a controlled dose of UV radiation from the solar simulator. The irradiation dose is calculated based on the initial UVA-PF of the product.
- Post-Irradiation UV Transmittance Measurement:
  - After irradiation, repeat the UV transmittance measurement as described in step 3.
- Calculations:
  - SPF Calculation: The in vitro SPF is calculated from the mean spectral absorbance values using the following equation:
    - where  $E(\lambda)$  is the erythema action spectrum,  $S(\lambda)$  is the solar spectral irradiance, and  $T(\lambda)$  is the spectral transmittance of the sunscreen.
  - UVA-PF Calculation: The in vitro UVA-PF is calculated from the post-irradiation absorbance data. The absorbance curve is adjusted using the in vivo SPF value of the product to calculate the final UVA-PF.

# **Protocol for Photostability Testing**

This protocol describes a method to assess the photostability of a sunscreen formulation containing a hexyloxybenzophenone derivative.

Materials and Equipment:

- Sunscreen sample
- Quartz plates
- Solar simulator with a controlled and calibrated UV output
- UV-Vis spectrophotometer
- Precision balance



#### Procedure:

- Sample Preparation: Apply a thin, uniform film of the sunscreen product (e.g., 1.0 mg/cm²) onto a quartz plate.
- Initial Absorbance Spectrum: Measure the initial absorbance spectrum of the sunscreen film from 290 nm to 400 nm using the UV-Vis spectrophotometer.
- UV Exposure: Expose the sample to a defined dose of UV radiation from the solar simulator.
   A typical dose is 10 MEDs (Minimal Erythemal Doses).
- Final Absorbance Spectrum: After UV exposure, re-measure the absorbance spectrum of the sunscreen film.
- Data Analysis:
  - Calculate the Area Under the Curve (AUC) for the UVA (320-400 nm) and UVB (290-320 nm) regions for both the initial and final absorbance spectra.
  - The photostability is often expressed as the percentage of protection loss, calculated as:
  - A lower percentage of protection loss indicates higher photostability.

### **Protocol for Sensory Evaluation**

This protocol outlines a descriptive sensory analysis for a sunscreen cream.

#### Panelists:

A trained panel of 10-15 individuals with demonstrated sensory acuity.

#### Procedure:

- Sample Presentation: Provide panelists with coded, identical samples of the sunscreen formulation in a controlled environment (controlled temperature and humidity).
- Evaluation Attributes: Instruct panelists to evaluate the following sensory attributes on a labeled magnitude scale (e.g., 0-10, where 0 = not perceptible and 10 = very high intensity):



- · Appearance: Gloss, Color
- Pick-up: Firmness, Stickiness
- Rub-out: Spreadability, Absorbency, Greasiness
- After-feel (1 min and 5 min post-application): Stickiness, Greasiness, Smoothness,
   Moisturization
- Data Collection: Record the intensity ratings for each attribute from each panelist.
- Data Analysis: Analyze the data statistically (e.g., using ANOVA) to determine significant differences in sensory attributes between formulations. The results can be visualized using spider web charts for easy comparison.

# Visualizations Signaling Pathways

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## **Experimental Workflow**

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### **Logical Relationship of Sunscreen Components**

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Additives -> Preservatives [color="#202124"]; Additives -> Fragrance [color="#202124"]; } Components of a sunscreen formulation.

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